

In-Depth Technical Guide to (+)-Tetraphos

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Compound of Interest

Compound Name: (+)-Tetraphos

Cat. No.: B15798893

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Tetraphos, a chiral phosphine ligand, holds significance in the field of asymmetric catalysis. This technical guide provides a comprehensive overview of its known properties, including its chemical identity and characteristics. While detailed experimental protocols and biological activity data remain limited in publicly accessible literature, this document consolidates the available information to serve as a foundational resource for researchers in chemistry and drug development.

Chemical Identity and Properties

(+)-Tetraphos is chemically identified with the CAS Number 162872-01-7. It is a chiral phosphine ligand recognized for its potential in inducing enantioselectivity in chemical reactions.^[1]

Table 1: Chemical and Physical Properties of **(+)-Tetraphos**

Property	Value	Source
CAS Number	162872-01-7	[1]
Molecular Formula	C ₁₂ H ₃₀ P ₄	[1]
Molecular Weight	298.26 g/mol	[1]
Description	A chiral phosphine ligand with strong enantioselectivity, used in asymmetric catalysis and fine chemical synthesis.	[1]
Calculated PSA	54.36 Å ²	LookChem
Calculated LogP	4.69280	LookChem

Note: Experimental data for properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

It is important to distinguish **(+)-Tetraphos** (CAS 162872-01-7) from other compounds that may share the "tetraphos" name but have different structures and CAS numbers. For instance, the linear tetraphosphine ligand 1,1,4,7,10,10-hexaphenyl-1,4,7,10-tetraphosphadecane has a different CAS number (23582-04-9) and molecular formula (C₄₂H₄₂P₄).[2][3] Similarly, "tetraphosphorus" (P₄) is an entirely different chemical entity.[4][5]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **(+)-Tetraphos** with CAS number 162872-01-7 are not extensively documented in readily accessible scientific journals. Chemical suppliers list the compound, indicating its availability for research purposes. The general synthesis of chiral phosphine ligands often involves multi-step procedures, including the use of chiral precursors and reactions with phosphine-containing reagents.[5][6]

Applications in Asymmetric Catalysis

(+)-Tetraphos is categorized as a chiral phosphine ligand for use in asymmetric catalysis.[1] Such ligands are crucial in modern organic synthesis and drug development for their ability to

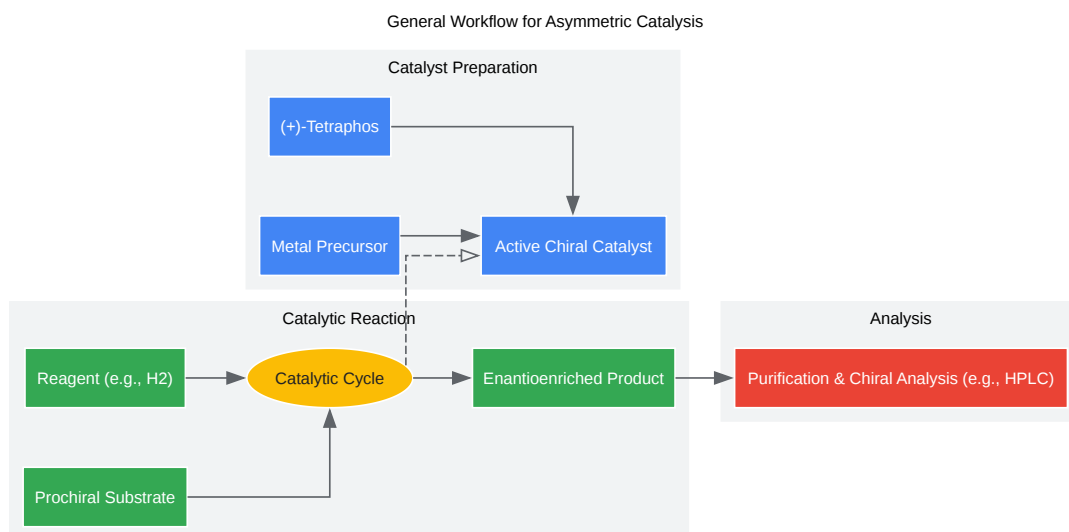
control the stereochemical outcome of a reaction, leading to the selective formation of a desired enantiomer of a chiral molecule.^{[7][8]}

Chiral phosphine ligands are widely employed in various transition metal-catalyzed reactions, including:

- Asymmetric Hydrogenation: The reduction of prochiral olefins, ketones, and imines to produce chiral alkanes, alcohols, and amines, respectively.
- Asymmetric Allylic Alkylation: The enantioselective formation of carbon-carbon bonds.
- Cross-Coupling Reactions: The formation of carbon-carbon and carbon-heteroatom bonds with stereochemical control.^[9]

While the potential applications of **(+)-Tetraphos** lie within these areas, specific experimental protocols detailing its use, including catalyst preparation, reaction conditions, substrate scope, and enantiomeric excess (ee) values achieved, are not currently available in the public domain.

Diagram 1: General Workflow for Asymmetric Catalysis



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Caption: A generalized workflow illustrating the key stages in an asymmetric catalytic process utilizing a chiral ligand like **(+)–Tetraphos**.

Biological Activity and Signaling Pathways

There is currently no scientific literature available that describes any biological activity or involvement in signaling pathways for **(+)–Tetraphos** (CAS 162872-01-7). The primary application of such synthetic chiral phosphine ligands is in chemical synthesis rather than as biologically active agents themselves.

While some metal complexes containing phosphine ligands have been investigated for their biological properties, including potential anticancer or antimicrobial activities, this is a distinct

area of research and does not directly pertain to the biological effects of the free ligand **(+)-Tetraphos**.^{[4][10]} The role of chiral phosphine ligands in drug development is primarily as tools to synthesize enantiomerically pure pharmaceutical compounds.^[7]

Conclusion

(+)-Tetraphos (CAS 162872-01-7) is a chiral phosphine ligand with established utility in the field of asymmetric catalysis. While its fundamental chemical identity is known, a comprehensive understanding of its physical properties, specific catalytic applications with detailed protocols, and any potential biological interactions is hampered by the limited availability of public data. This guide serves as a starting point for researchers, highlighting the current knowledge and identifying areas where further investigation is required to fully exploit the potential of this ligand in synthetic chemistry and drug discovery. Researchers are encouraged to consult chemical supplier databases for availability and to perform detailed literature searches in specialized chemical databases for any newly published data.

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References

- 1. royalsocietypublishing.org [royalsocietypublishing.org]
- 2. 1,1,4,7,10,10-Hexaphenyl-1,4,7,10-tetraphosphadecane | C₄₂H₄₂P₄ | CID 90193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis of Tetrasubstituted Phosphorus Analogs of Aspartic Acid as Antiproliferative Agents [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis and applications of high-performance P-chiral phosphine ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 7. nbinno.com [nbinno.com]
- 8. tcichemicals.com [tcichemicals.com]

- [9. Phosphine ligands for more efficient chemical processes - Cfm Oskar Tropitzsch GmbH \[cfmot.de\]](#)
- [10. Antioxidant Enzyme Inhibitor Role of Phosphine Metal Complexes in Lung and Leukemia Cell Lines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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